

Fenchone-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Fenchone-d3

Cat. No.: B12365830

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Fenchone, with a special focus on its deuterated analogue, **Fenchone-d3**. While specific data for **Fenchone-d3** is not readily available in public databases, this document extrapolates essential information based on the properties of Fenchone and established principles of isotopic labeling.

Fenchone-d3: CAS Number and Molecular Weight

A specific CAS (Chemical Abstracts Service) registry number for **Fenchone-d3** was not found in publicly available databases. The designation "d3" indicates that three hydrogen atoms in the Fenchone molecule have been replaced by deuterium atoms. This isotopic substitution is a common practice in research, particularly in studies involving mass spectrometry, to trace metabolic pathways and as an internal standard.

The molecular formula for Fenchone is $C_{10}H_{16}O$.^{[1][2][3]} The molecular weight of Fenchone is approximately 152.23 g/mol.^{[1][4]} Deuterium (2H) has an atomic mass of approximately 2.014 amu, while protium (1H) has an atomic mass of approximately 1.008 amu. Therefore, the theoretical molecular weight of **Fenchone-d3** can be calculated as follows:

- Molecular Weight of **Fenchone-d3** \approx Molecular Weight of Fenchone - ($3 \times$ Atomic Mass of 1H) + ($3 \times$ Atomic Mass of 2H)
- $\approx 152.23 - (3 \times 1.008) + (3 \times 2.014)$

- ≈ 155.25 g/mol

This calculated molecular weight is crucial for mass spectrometry analysis.

Quantitative Data Summary

The following table summarizes the key quantitative data for Fenchone.

| Property | Value | References |
|--------------------------|-----------------------------------|------------|
| Molecular Formula | C ₁₀ H ₁₆ O | |
| Molecular Weight | 152.23 g/mol | |
| CAS Number (d-Fenchone) | 4695-62-9 | |
| CAS Number (l-Fenchone) | 7787-20-4 | |
| CAS Number (dl-Fenchone) | 1195-79-5 | |
| Density | ~ 0.948 g/cm ³ | |
| Boiling Point | 193.5 °C | |
| Melting Point | 6.1 °C | |

Experimental Protocols: General Method for Deuteration of Ketones

While a specific protocol for the synthesis of **Fenchone-d3** is not detailed in the provided search results, a general method for the α -deuteration of ketones using D₂O as the deuterium source can be applied. This process typically involves an acid or base catalyst.

Organocatalyzed α -Deuteration of Ketones

This protocol is based on a general method for the deuteration of ketones using an organocatalyst and D₂O.

Materials:

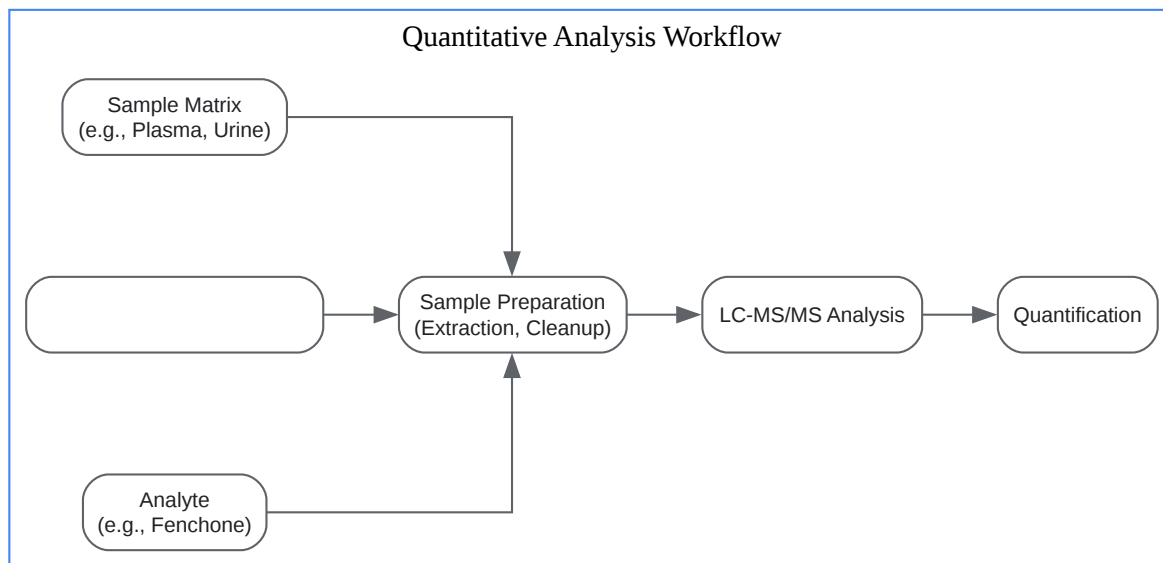
- Ketone (e.g., Fenchone)
- Deuterium oxide (D_2O)
- Organocatalyst (e.g., an amine-based catalyst)
- Anhydrous solvent (e.g., Toluene)

Procedure:

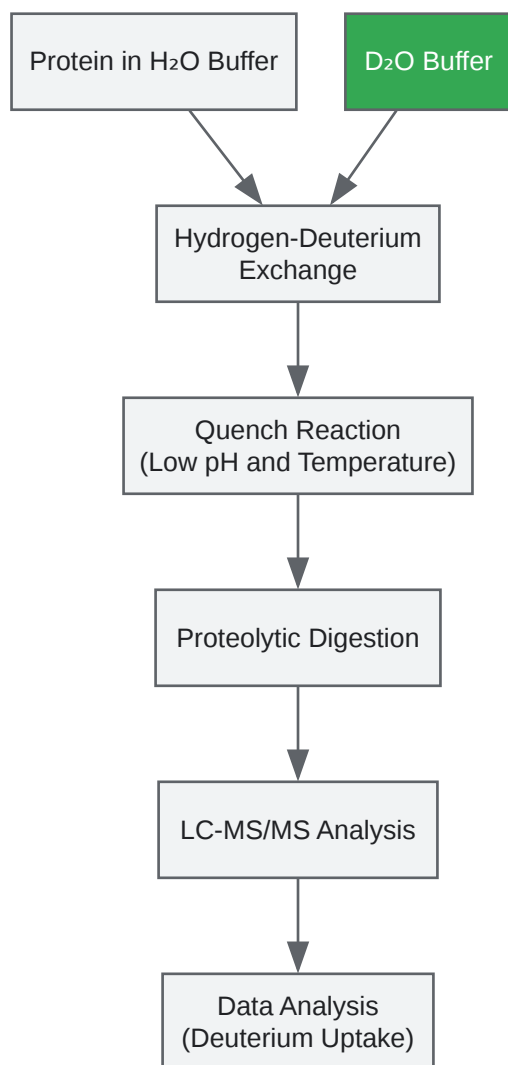
- To a solution of the ketone in an anhydrous solvent, add the organocatalyst.
- Add D_2O to the mixture.
- Stir the reaction mixture at room temperature or with gentle heating.
- Monitor the reaction progress using an appropriate analytical technique, such as 1H NMR or mass spectrometry, to determine the extent of deuterium incorporation.
- Upon completion, quench the reaction with a suitable reagent.
- Extract the product with an organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4).
- Remove the solvent under reduced pressure to obtain the deuterated ketone.

Signaling Pathways and Logical Relationships

The following diagrams illustrate key concepts related to the use of deuterated compounds in research and a simplified workflow for their analysis.



Hydrogen-Deuterium Exchange Mass Spectrometry (HDX-MS)



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